

A Comparative Guide to Alternative Probes for Measuring Intracellular Caspase Activation

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Compound of Interest

Compound Name: (Asp)2-Rhodamine 110

CAS No.: 30378-58-6

Cat. No.: B1206592

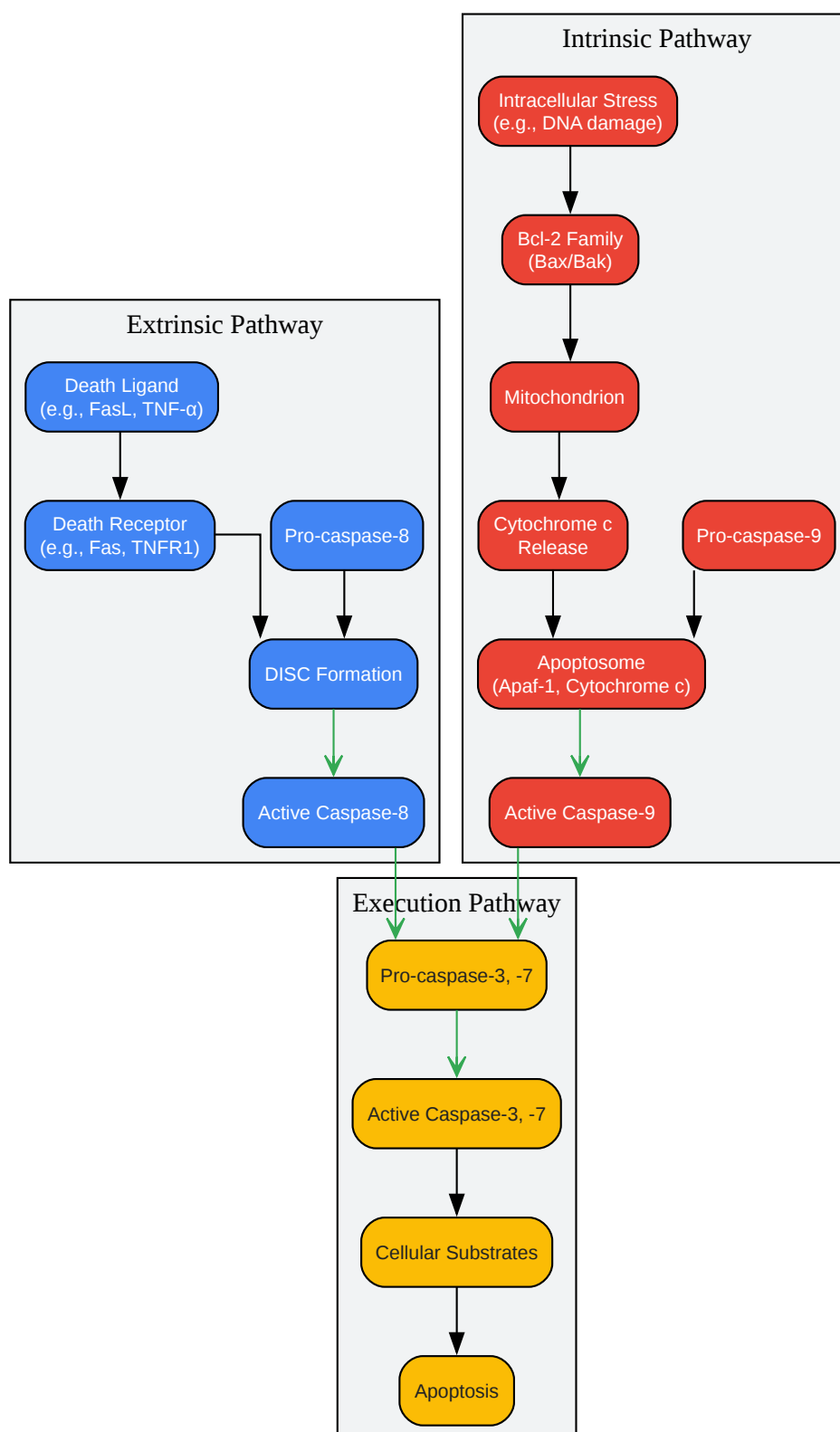
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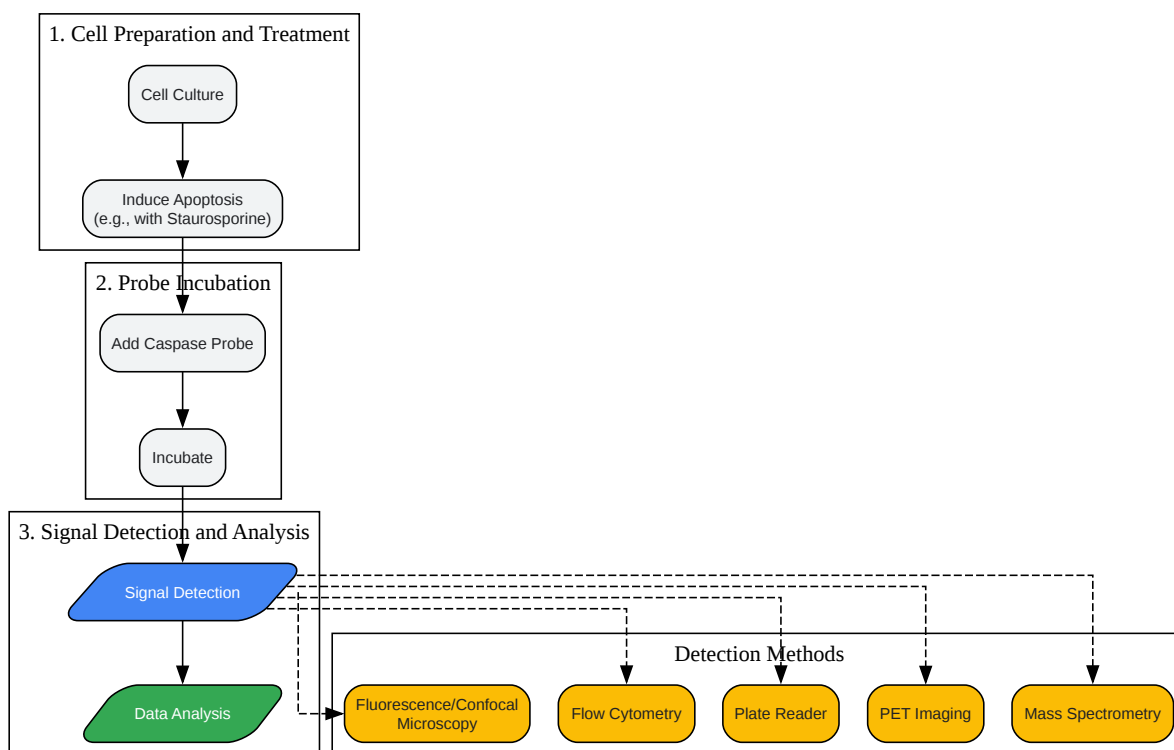
For Researchers, Scientists, and Drug Development Professionals

The activation of caspases, a family of cysteine-aspartic proteases, is a hallmark of apoptosis or programmed cell death. Accurate and sensitive measurement of intracellular caspase activity is crucial for research in numerous fields, including cancer biology, neurodegenerative diseases, and drug development. While traditional methods like Western blotting for cleaved caspases provide valuable information, a variety of alternative probes offer real-time, quantitative, and high-throughput analysis of caspase activation in living cells and in vivo. This guide provides an objective comparison of these alternative probes, supported by experimental data and detailed protocols, to aid researchers in selecting the most appropriate tool for their specific needs.

Signaling Pathways of Caspase Activation

Caspase activation is a tightly regulated process initiated through two major pathways: the extrinsic and intrinsic pathways. Both pathways converge on the activation of executioner caspases, which are the primary targets for most of the probes discussed in this guide.





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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